

Fluanisone-d4: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fluanisone-d4

CAS No.: 1794737-47-5

Cat. No.: B586966

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Fluanisone-d4

Fluanisone-d4 is the deuterated form of Fluanisone, a typical antipsychotic and sedative belonging to the butyrophenone chemical class.[1] Fluanisone is utilized in the treatment of schizophrenia and mania.[1] It is also a component, in combination with fentanyl, of the injectable veterinary formulation Hypnorm®, used for rodent analgesia during short surgical procedures.[2][3] The incorporation of deuterium, a stable, non-radioactive isotope of hydrogen, is a strategic modification that can alter a compound's metabolic profile, often by slowing down metabolic processes due to the kinetic isotope effect.[4] While deuterated compounds are generally considered to have a similar toxicological profile to their non-deuterated counterparts, their altered pharmacokinetics necessitate a thorough understanding of their safe handling.[4] [5] This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **Fluanisone-d4**, treating it as a potent pharmaceutical compound.

Section 1: Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Fluanisone-d4** is fundamental to its safe handling and use in a research setting.

| Property | Value | Source |
|-------------------|---|----------------------------|
| Chemical Name | 1-(4-fluorophenyl)-4-[4-(2-methoxyphenyl)piperazin-1-yl]butan-1-one-d4 | Inferred from Fluanisone |
| Synonyms | Fluanison-d4, Haloanison-d4 | Inferred from Fluanisone |
| CAS Number | 1480-19-9 (for non-deuterated Fluanisone) | [6] |
| Molecular Formula | C ₂₁ H ₂₁ D ₄ FN ₂ O ₂ | Inferred from Fluanisone |
| Molecular Weight | 360.47 g/mol (approx.) | Inferred from Fluanisone |
| Appearance | Not explicitly available; likely a solid | General chemical knowledge |
| Solubility | Soluble in DMSO | [7] |

Section 2: Hazard Identification and Toxicological Profile

As a butyrophenone antipsychotic, **Fluanisone-d4** should be handled as a potent compound with potential psychoactive effects. The toxicological profile is extrapolated from its non-deuterated form and the general properties of its chemical class.

GHS Classification (Predicted)

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[8]
- Specific Target Organ Toxicity - Repeated Exposure: Category 2 (May cause damage to organs through prolonged or repeated exposure)[8]
- Reproductive Toxicity: Category 1B (May damage fertility or the unborn child)[8]

- Hazard to the Aquatic Environment, Chronic: Category 2 (Toxic to aquatic life with long lasting effects)[9]

Primary Routes of Exposure:

- Inhalation
- Skin contact
- Eye contact
- Ingestion

Toxicological Effects:

Fluanisone and other butyrophenones act as antagonists of central dopamine (D2), serotonin, histamine, and muscarinic M1 receptors, as well as peripheral alpha 1 and alpha 2 receptors.

[10] Overdose or significant exposure can lead to:

- Central Nervous System (CNS) Depression: Manifesting as sedation, drowsiness, dizziness, and in severe cases, coma.[7][10]
- Cardiovascular Effects: Orthostatic hypotension (a drop in blood pressure upon standing) and tachycardia (rapid heart rate).[10] Some butyrophenones can cause QT interval prolongation.[11]
- Anticholinergic Effects: Dry mouth, blurred vision, urinary retention.[10]
- Extrapyrimal Symptoms: Though rare in acute overdose, prolonged exposure to butyrophenones can lead to movement disorders.[11]

The deuteration in **Fluanisone-d4** is not expected to introduce new toxicological hazards but may alter the onset, duration, and intensity of these effects due to changes in metabolism.[4][12]

Section 3: Safe Handling and Personal Protective Equipment (PPE)

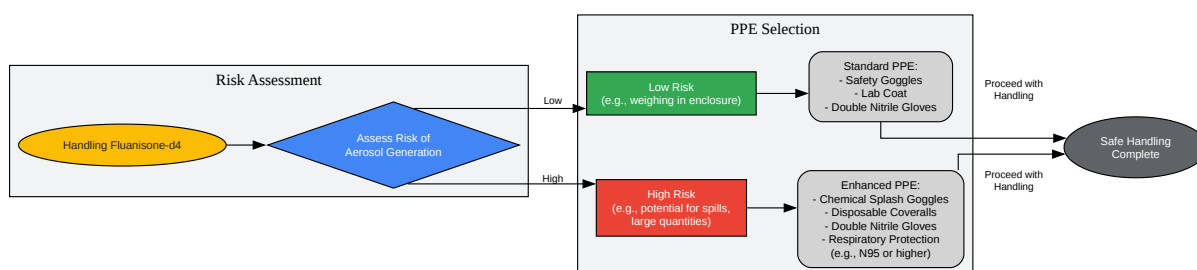
Given its classification as a potent pharmaceutical compound, a multi-layered approach to containment and personal protection is essential.[13][14]

Engineering Controls

- Primary Containment: All handling of solid **Fluanisone-d4** should be conducted in a certified chemical fume hood, glove box, or other ventilated enclosure to minimize inhalation exposure.[15]
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE) Workflow

The selection of PPE is critical for minimizing exposure. The following workflow should be followed:



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Caption: PPE Selection Workflow for **Fluanisone-d4** Handling.

Hygiene Practices

- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing and wash before reuse.

Section 4: Storage and Stability

Proper storage is crucial to maintain the integrity of **Fluanisone-d4**.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Incompatible Materials: Avoid strong oxidizing agents.[\[16\]](#)
- Stability: Stable under recommended storage conditions.

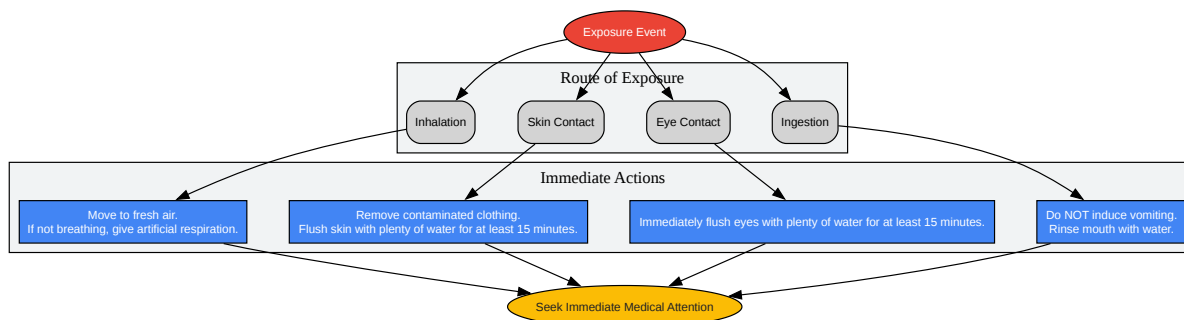
Section 5: Emergency Procedures

A clear and practiced emergency response plan is critical when working with potent compounds.

Spill Response

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the spill using appropriate absorbent materials. Avoid generating dust.
- Clean-up: Wear appropriate PPE. Carefully collect the spilled material into a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures



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Caption: First Aid Response to **Fluanisone-d4** Exposure.

Section 6: Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or foam.
- Specific Hazards: May emit toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Section 7: Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. **Fluanisone-d4** should be treated as hazardous waste.

Conclusion

Fluanisone-d4, while a valuable tool in research, requires careful and informed handling due to its potent psychoactive properties. By understanding its toxicological profile, implementing robust engineering controls, consistently using appropriate personal protective equipment, and

being prepared for emergencies, researchers can work safely and effectively with this compound. This guide serves as a foundational document for developing laboratory-specific standard operating procedures.

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